

2,6-Dibromophenol handling guidelines storage safety MSDS

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Compound Focus: 2,6-Dibromophenol

CAS No.: 608-33-3

Cat. No.: S604561

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2,6-Dibromophenol: Application Notes and Protocols

This document provides a summary of the handling, storage, and safety information for **2,6-Dibromophenol** (CAS RN: 608-33-3), intended for research scientists and drug development professionals. The data is presented to assist in risk assessment and the development of standard operating procedures (SOPs) for laboratory work.

Chemical Identification and Properties

Table 1: Basic Identifiers and Physical Properties [1]

Property	Value / Description
CAS RN	608-33-3
Molecular Formula	C ₆ H ₄ Br ₂ O
Molecular Weight	251.91 g/mol
Physical State (20°C)	Solid (White to Light yellow to Light orange powder to lump)

Property	Value / Description
Purity	>98.0%(T); min. 97.0% (GC); min. 98.0% (Neutralization titration)
Melting Point	54.0 to 58.0 °C
Boiling Point	256 °C
Maximum Absorption Wavelength	286 nm (Ethanol)
Solubility	Soluble in Ether, Ethanol, Methanol

Hazards Identification

Table 2: Hazard Classification and Labeling [1]

Category	Information
GHS Pictogram	Skull and Crossbones, Exclamation Mark
Signal Word	Danger

| **Hazard Statements** | H301: Toxic if swallowed. H315: Causes skin irritation. H319: Causes serious eye irritation. |

Safe Handling and Storage Protocols

Handling Precautions: Handle in a well-ventilated area, preferably in a fume hood. To prevent contact, use appropriate personal protective equipment (PPE) including **protective gloves, eye protection, and a lab coat or face protection**. Do not eat, drink, or smoke in areas where the chemical is handled. Wash skin thoroughly after handling [1].

Storage Conditions:

- **Recommended Temperature:** Room temperature, but storage in a **cool and dark place (<15°C)** is recommended [1].
- **Atmosphere:** Due to its **air-sensitive** nature, it must be **stored under an inert gas** (e.g., nitrogen or argon) [1].
- **Other Conditions:** **Store locked up** to prevent unauthorized access [1].

First-Aid Measures:

- **IF SWALLOWED:** Immediately call a poison center or doctor. Rinse mouth [1].
- **IF ON SKIN:** Wash with plenty of water. Take off contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice [1].
- **IF IN EYES:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice [1].

Experimental Workflow for Handling

The following diagram outlines the logical workflow and key precautions for handling **2,6-Dibromophenol** in a laboratory setting.

Disposal and Transport Information

Disposal: Dispose of contents and container according to local regulations at an approved waste disposal plant [1].

Transport Information:

- **UN Number:** UN2811
- **Class:** 6.1 (Toxic substances)
- **Packing Group:** III [1]

Important Safety Notice

The most critical document for safe laboratory work, the full Safety Data Sheet (SDS), was **not available** in the search results at the time of writing [1]. The information provided here is a summary from a commercial supplier's specifications and should not replace a complete SDS.

Before initiating any experimental work with 2,6-Dibromophenol, you must:

- **Obtain the current SDS:** Contact the manufacturer or your chemical supplier directly for the most up-to-date Safety Data Sheet.
- **Conduct a full risk assessment:** Use the complete SDS to understand all hazards, including those not listed in this summary (e.g., environmental hazards, full toxicological data).
- **Adhere to institutional protocols:** Follow all safety rules and waste disposal procedures established by your organization.

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References

1. 2,6-Dibromophenol 608-33-3 [tcichemicals.com]

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